

# Commercial Availability and Suppliers of Chloroiodoacetic Acid: A Technical Guide

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## Compound of Interest

Compound Name: Chloroiodoacetic acid

Cat. No.: B141544

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and suppliers of **chloroiodoacetic acid** (CAS No. 53715-09-6). Intended for professionals in research, and drug development, this document compiles essential information to facilitate the procurement and application of this compound.

## Introduction

**Chloroiodoacetic acid** ( $C_2H_2ClIO_2$ ) is a halogenated acetic acid derivative of interest in various research fields.<sup>[1][2]</sup> It is recognized as a disinfection byproduct formed during the chlorination of water containing iodide.<sup>[1][3]</sup> Due to its reactivity, it serves as a valuable reagent in specialized chemical syntheses. This guide focuses on its commercial availability for research and development purposes.

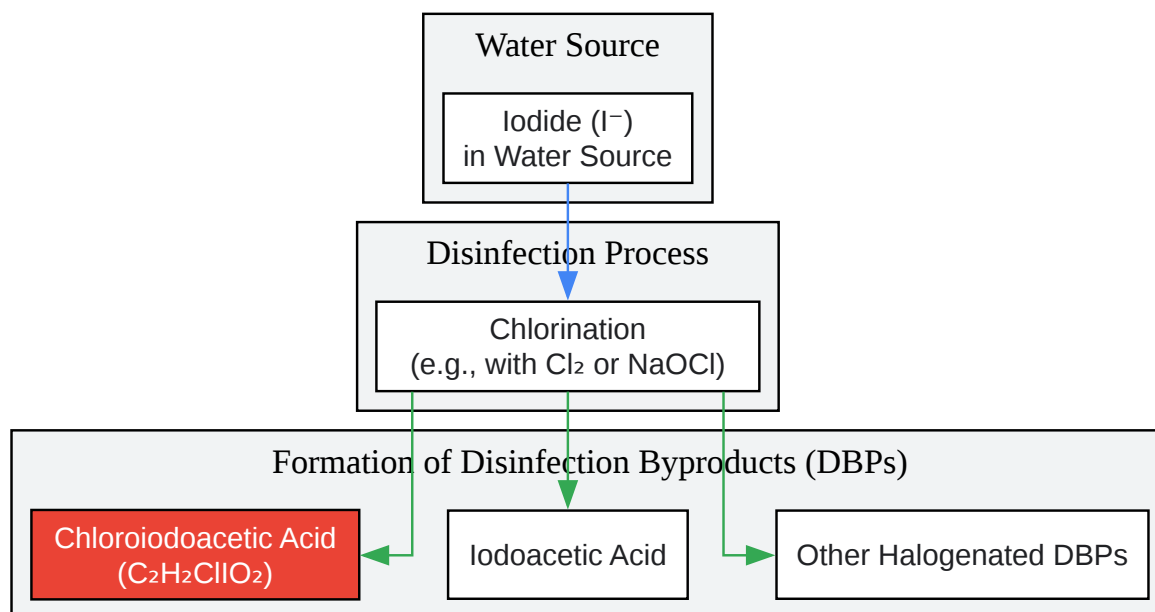
## Commercial Suppliers and Data

**Chloroiodoacetic acid** is available from several chemical suppliers, primarily for research use. The following table summarizes the available quantitative data from various suppliers. Pricing is often available upon request, and it is recommended to contact the suppliers directly for the most current information.

Supplier	CAS Number	Molecular Formula	Molecular Weight	Available Quantities	Purity	Notes
EvitaChem	53715-09-6	C <sub>2</sub> H <sub>2</sub> ClIO <sub>2</sub>	220.39 g/mol	Inquire for details	Inquire for details	Identified as a disinfection byproduct. <a href="#">[1]</a>
Xcess Biosciences	53715-09-6	C <sub>2</sub> H <sub>2</sub> ClIO <sub>2</sub>	220.39 g/mol	Inquire for details	Inquire for details	Catalog No. M31784-C; pricing requires contact. <a href="#">[3]</a>
Protheragen	53715-09-6	C <sub>2</sub> H <sub>2</sub> ClIO <sub>2</sub>	220.39 g/mol	10mg, 25mg, 50mg, 100mg	Inquire for details	For research use only. <a href="#">[4]</a>
Santa Cruz Biotechnology	53715-09-6	C <sub>2</sub> H <sub>2</sub> ClIO <sub>2</sub>	220.39 g/mol	Inquire for details	Inquire for details	Classified as a Dangerous Good for transport. <a href="#">[5]</a>

## Formation as a Disinfection Byproduct

The primary context for the study of **chloroiodoacetic acid** in the provided literature is its formation as a disinfection byproduct (DBP) in drinking water. This occurs when water containing natural or anthropogenic iodide is treated with chlorine-based disinfectants. A simplified logical flow of this process is depicted below.



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Caption: Logical workflow of **Chloroiodoacetic Acid** formation.

## Experimental Protocols

Detailed experimental protocols for the specific application of **chloroiodoacetic acid** are not extensively available in the public domain and are likely to be highly specific to the research context. For handling and safety information, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier.

## Commercial Synthesis

Information regarding the specific commercial-scale synthesis of **chloroiodoacetic acid** is largely proprietary. However, general methods for the synthesis of related haloacetic acids, such as chloroacetic acid, are well-documented. These processes typically involve the direct chlorination of acetic acid in the presence of a catalyst. For instance, one patented method for chloroacetic acid synthesis involves the chlorination of acetic acid with a catalyst such as acetic anhydride or acetyl chloride. Another established commercial process for monochloroacetic acid production is the chlorination of acetic acid catalyzed by acetic anhydride. While not

specific to **chloroiodoacetic acid**, these methods provide a foundational understanding of haloacetic acid synthesis.

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## References

- 1. Buy Chloroiodoacetic Acid (EVT-398076) | 53715-09-6 [evitachem.com]
- 2. Chloro(iodo)acetic acid | C2H2ClIO2 | CID 23426777 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. xcessbio.com [xcessbio.com]
- 4. Chloroiodoacetic Acid - Protheragen [protheragen.ai]
- 5. scbt.com [scbt.com]
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